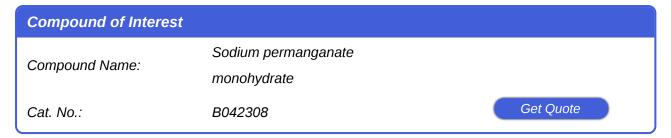


# Application Notes and Protocols for Sodium Permanganate in Water Treatment

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of sodium permanganate (NaMnO<sub>4</sub>) in water treatment applications. The information is intended to guide laboratory-scale investigations into the efficacy of sodium permanganate for the removal of various contaminants.

Sodium permanganate is a powerful oxidizing agent utilized in water treatment to address a range of issues, including the control of taste and odor compounds, removal of color, management of biological growth, and the oxidation of iron and manganese.[1][2][3] Its application is also effective in mitigating the formation of disinfection byproducts (DBPs) by oxidizing their precursors.[1][2] The effectiveness of sodium permanganate is influenced by several key parameters, including dosage, contact time, pH, and temperature.[1][2]

## **Chemical and Physical Properties**

Sodium permanganate is a strong oxidizing agent due to the high oxidation state of manganese (+7).[4][5] In aqueous solutions, it dissociates into the sodium ion (Na<sup>+</sup>) and the permanganate ion (MnO<sub>4</sub> $^-$ ). The permanganate ion is responsible for the characteristic purple color of the solution and its potent oxidizing capabilities.[5]

## **Applications in Water Treatment**



Sodium permanganate is a versatile chemical used to treat a variety of water quality issues:

- Oxidation of Inorganic Species: It effectively oxidizes soluble iron (Fe<sup>2+</sup>) and manganese (Mn<sup>2+</sup>) to their insoluble forms (Fe<sup>3+</sup> and Mn<sup>4+</sup>), which can then be removed through precipitation and filtration.[3][6]
- Control of Taste and Odor: It oxidizes many organic compounds that cause unpleasant tastes and odors in drinking water.[1][2]
- Removal of Color: By oxidizing dissolved organic matter, sodium permanganate can significantly reduce water color.[1][2]
- Control of Biological Growth: It can be used to control the growth of algae and other microorganisms in treatment plants.[1][2][3]
- Micropollutant Removal: Sodium permanganate is effective in oxidizing a wide range of organic micropollutants, including certain pharmaceuticals and endocrine-disrupting compounds. The oxidation kinetics are typically first-order with respect to both the contaminant and permanganate concentrations.[7]
- Disinfection Byproduct (DBP) Precursor Removal: By oxidizing natural organic matter (NOM), sodium permanganate reduces the formation of harmful DBPs during subsequent disinfection processes.[1][2]

### **Data Presentation**

The following tables summarize key quantitative data related to the application of sodium permanganate in water treatment.

Table 1: Typical Operating Conditions for Sodium Permanganate Treatment



Parameter	Typical Range	Unit	Reference(s)
Dosage	0.1 - 5	mg/L	[1][2]
Average Dosage	~1	mg/L	[1][2]
рН	5.3 - 7.6 (for soluble manganese removal)	[7]	
Contact Time	Varies (application dependent)	minutes	[1][2]

Table 2: Analytical Methods for Permanganate Quantification

Method	Wavelength (nm)	Molar Absorption Coefficient (M <sup>-1</sup> cm <sup>-1</sup> )	Limit of Detection (LOD) (µM)	Limit of Quantificati on (LOQ) (µM)	Reference(s )
Direct Spectrophoto metry	525	3340	0.45	1.51	[8][9]
Indirect Spectrophoto metry (ABTS)	-	140,030	0.01	0.03	[8][9]
Indirect Spectrophoto metry (NaI)	-	61,130	0.02	0.08	[8][9]

## **Experimental Protocols**

The following are detailed protocols for conducting bench-scale experiments with sodium permanganate.

# Protocol 1: Jar Test for Determining Optimal Sodium Permanganate Dose

## Methodological & Application





This protocol outlines the standard jar testing procedure to determine the optimal dosage of sodium permanganate for contaminant removal.

#### Materials:

- Jar testing apparatus with multiple stirrers
- Beakers (1 L or 2 L)
- · Pipettes and pipette tips
- Sodium permanganate stock solution (e.g., 1 g/L)
- Raw water sample
- pH meter
- Turbidimeter
- Spectrophotometer
- · Analytical reagents for target contaminant analysis
- Quenching agent (e.g., sodium sulfite or sodium thiosulfate solution)

#### Procedure:

- Preparation:
  - Prepare a stock solution of sodium permanganate (e.g., 1 g/L) by dissolving a known weight of NaMnO<sub>4</sub> in deionized water.
  - Fill a series of six beakers with a known volume (e.g., 1 L) of the raw water to be tested.
- Dosing:
  - Place the beakers in the jar testing apparatus.



 While stirring at a rapid mix speed (e.g., 100-120 rpm), add increasing doses of the sodium permanganate stock solution to each beaker to achieve a desired concentration range (e.g., 0.5, 1.0, 1.5, 2.0, 2.5, 3.0 mg/L).

#### Rapid Mix:

- Continue rapid mixing for 1-2 minutes to ensure complete dispersal of the oxidant.
- Slow Mix (Flocculation):
  - Reduce the stirring speed to a slow mix (e.g., 20-40 rpm) to simulate flocculation conditions. The duration of the slow mix should correspond to the desired contact time for the treatment plant (e.g., 15-30 minutes).

#### Settling:

Stop the stirrers and allow the solids to settle for a predetermined time (e.g., 15-30 minutes).

#### Sampling and Analysis:

- Carefully withdraw a supernatant sample from each beaker from a point approximately midway between the top of the settled solids and the water surface.
- Immediately quench any residual permanganate in a portion of the sample by adding a suitable quenching agent to prevent further reaction before analysis.
- Measure the residual permanganate concentration in an unquenched portion of the sample using a spectrophotometer at 525 nm.
- Analyze the quenched samples for the target contaminant concentration, turbidity, pH, and any other relevant water quality parameters.

#### Data Interpretation:

 Plot the contaminant removal efficiency, residual permanganate concentration, and other parameters as a function of the sodium permanganate dose. The optimal dose is typically



the lowest dose that achieves the desired treatment objective with an acceptable residual permanganate level.

# Protocol 2: Kinetic Study of Micropollutant Oxidation by Sodium Permanganate

This protocol describes a batch experiment to determine the reaction kinetics of a specific micropollutant with sodium permanganate.

#### Materials:

- Temperature-controlled water bath or shaker
- Amber glass reactor vessels with screw caps and PTFE septa
- Syringes and needles
- Sodium permanganate stock solution
- Stock solution of the target micropollutant
- Buffer solutions to control pH
- Quenching agent (e.g., sodium sulfite or sodium thiosulfate solution)
- Analytical instrument for micropollutant analysis (e.g., HPLC, GC-MS)
- Spectrophotometer

#### Procedure:

- Reactor Setup:
  - In an amber glass reactor vessel, add a known volume of buffered deionized water.
  - Spike the water with the micropollutant stock solution to achieve the desired initial concentration.

## Methodological & Application



Place the reactor in the temperature-controlled water bath to equilibrate.

#### Reaction Initiation:

- Initiate the reaction by adding a known volume of the sodium permanganate stock solution to the reactor. The permanganate concentration should be in excess of the micropollutant concentration to ensure pseudo-first-order kinetics with respect to the micropollutant.
- Start a timer immediately after adding the permanganate.

#### Sampling:

- At predetermined time intervals, withdraw a small aliquot of the reaction mixture using a syringe.
- Immediately quench the reaction in the aliquot by adding it to a vial containing a quenching agent.

#### Analysis:

- Analyze the quenched samples for the concentration of the micropollutant using the appropriate analytical method.
- At the beginning and end of the experiment, measure the permanganate concentration in an unquenched sample to ensure it remained in excess.

#### Data Analysis:

- Plot the natural logarithm of the micropollutant concentration versus time.
- If the plot is linear, the reaction is pseudo-first-order with respect to the micropollutant. The pseudo-first-order rate constant (k\_obs) is the negative of the slope of the line.
- The second-order rate constant (k) can be calculated by dividing k\_obs by the initial concentration of sodium permanganate.



# Protocol 3: Spectrophotometric Determination of Residual Permanganate

This protocol details the direct spectrophotometric method for measuring the concentration of residual permanganate in a water sample.

#### Materials:

- Spectrophotometer
- Cuvettes (1 cm path length)
- Deionized water (for blank)
- · Water sample

#### Procedure:

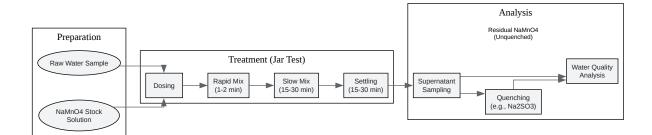
- Instrument Setup:
  - Turn on the spectrophotometer and allow it to warm up.
  - Set the wavelength to 525 nm.
- Blanking:
  - Fill a cuvette with deionized water and place it in the spectrophotometer.
  - Zero the absorbance reading.
- Sample Measurement:
  - Rinse a cuvette with the water sample and then fill it.
  - Place the sample cuvette in the spectrophotometer and record the absorbance reading.
- Concentration Calculation:
  - Use the Beer-Lambert law ( $A = \varepsilon bc$ ) to calculate the concentration of permanganate.



- A = Absorbance
- $\varepsilon$  = Molar absorptivity of permanganate at 525 nm (approximately 2200-2400 L mol<sup>-1</sup> cm<sup>-1</sup>)
- b = Path length of the cuvette (typically 1 cm)
- c = Concentration of permanganate (mol/L)
- Alternatively, a calibration curve can be prepared using standards of known permanganate concentrations to determine the concentration of the unknown sample.

## **Visualizations**

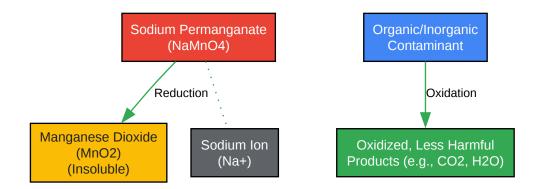
The following diagrams illustrate key concepts and workflows related to the use of sodium permanganate in water treatment.



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Fig 1. Experimental workflow for a jar test using sodium permanganate.

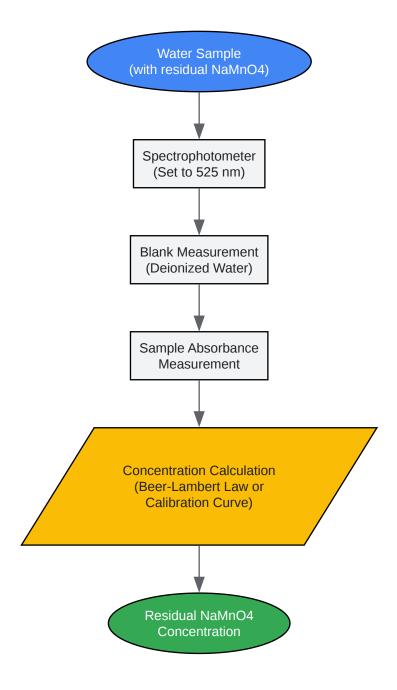




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Fig 2. General reaction pathway for contaminant oxidation by sodium permanganate.





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Fig 3. Workflow for spectrophotometric determination of residual permanganate.

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